

Ferroptosis-IN-17 solubility and stability in different solvents

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Compound of Interest

Compound Name: *Ferroptosis-IN-17*

Cat. No.: *B15583697*

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Application Notes and Protocols: Ferroptosis-IN-17

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ferroptosis-IN-17, also known as GPX4 Inhibitor 17, is a potent and selective inhibitor of Glutathione Peroxidase 4 (GPX4), a key regulator of ferroptosis. By inhibiting GPX4, this small molecule induces ferroptotic cell death, an iron-dependent form of programmed cell death characterized by the accumulation of lipid peroxides. These characteristics make **Ferroptosis-IN-17** a valuable tool for studying the mechanisms of ferroptosis and a potential candidate for therapeutic development, particularly in oncology. This document provides detailed information on the solubility and stability of **Ferroptosis-IN-17** in various solvents, along with protocols for its handling and use in experimental settings.

Chemical Properties

Property	Value
Synonyms	Glutathione Peroxidase 4-IN-17, GPX4-IN-17
Molecular Formula	C ₃₀ H ₂₇ ClFeN ₂ O ₃
Molecular Weight	554.9 g/mol
Appearance	A solid

Solubility

The solubility of **Ferroptosis-IN-17** was evaluated in common laboratory solvents. The results are summarized in the table below.

Solvent	Solubility	Concentration
Dimethyl Sulfoxide (DMSO)	Soluble	≥10 mg/mL
Ethanol	Sparingly Soluble	1-10 mg/mL

Note: For cell-based assays, it is recommended to prepare a concentrated stock solution in DMSO. The final concentration of DMSO in the cell culture medium should be kept low (typically <0.5%) to avoid solvent-induced toxicity.

Stability

Ferroptosis-IN-17 exhibits excellent stability under appropriate storage conditions.

Condition	Stability
Storage Temperature	-20°C
Long-term Stability	≥ 4 years[1]

Storage and Handling Recommendations:

- Store **Ferroptosis-IN-17** as a solid at -20°C.

- For preparing stock solutions, use anhydrous DMSO.
- Aliquot stock solutions into single-use vials to minimize freeze-thaw cycles.
- Protect from light and moisture.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Objective: To prepare a high-concentration stock solution of **Ferroptosis-IN-17** for use in in vitro experiments.

Materials:

- **Ferroptosis-IN-17** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Procedure:

- Allow the vial of solid **Ferroptosis-IN-17** to equilibrate to room temperature before opening.
- Weigh out the desired amount of **Ferroptosis-IN-17**. For example, to prepare 1 mL of a 10 mM stock solution, weigh 5.55 mg of the compound.
- Add the appropriate volume of anhydrous DMSO to the solid. For a 10 mM solution, add 1 mL of DMSO to 5.55 mg of **Ferroptosis-IN-17**.
- Vortex the solution until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution if necessary.

- Aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes.
- Store the aliquots at -20°C.

Protocol 2: Determination of Solubility

Objective: To determine the approximate solubility of **Ferroptosis-IN-17** in a given solvent.

Materials:

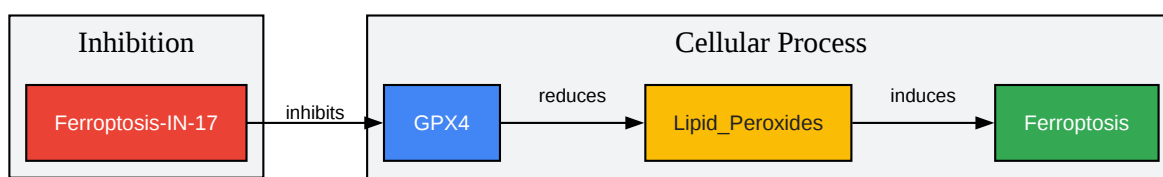
- **Ferroptosis-IN-17** (solid)
- Solvent of interest (e.g., Ethanol, PBS)
- Vials
- Magnetic stirrer and stir bars (optional)
- Vortex mixer

Procedure:

- Add a known amount of **Ferroptosis-IN-17** (e.g., 1 mg) to a vial.
- Add a small, measured volume of the solvent (e.g., 100 µL) to the vial.
- Vortex or stir the mixture vigorously for several minutes.
- Visually inspect the solution for any undissolved solid.
- If the solid has dissolved completely, add another known amount of **Ferroptosis-IN-17** and repeat steps 3 and 4.
- If the solid has not dissolved, add small increments of the solvent, vortexing/stirring after each addition, until the solid is fully dissolved.
- Calculate the approximate solubility based on the final volume of solvent used to dissolve the known mass of the compound.

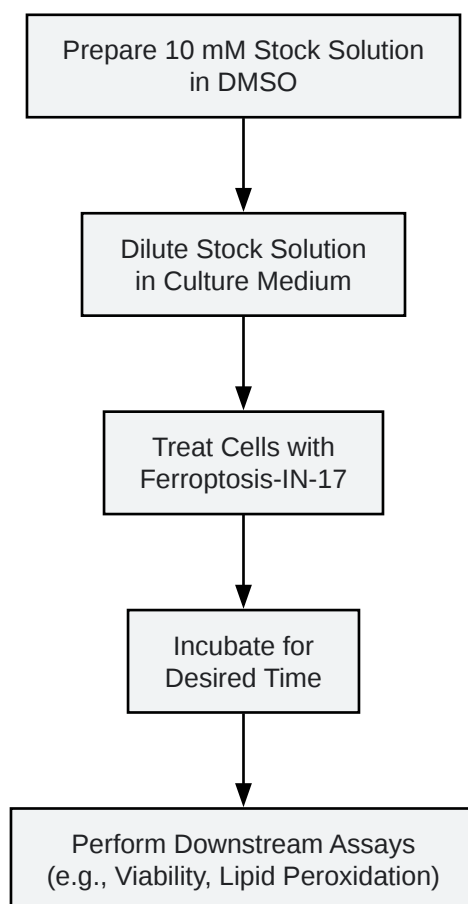
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Ferroptosis-IN-17** and a general workflow for its use in cell-based assays.



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Caption: Mechanism of **Ferroptosis-IN-17** action.



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References

- 1. caymanchem.com [caymanchem.com]
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